

2-Ethylbenzonitrile CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylbenzonitrile

Cat. No.: B1295046

[Get Quote](#)

An In-depth Technical Guide to 2-Ethylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Ethylbenzonitrile** (CAS No. 34136-59-9), a versatile aromatic nitrile used in a variety of chemical syntheses. This document details its chemical and physical properties, safety information, and provides detailed experimental protocols for its synthesis and purification. Furthermore, it explores its applications in organic synthesis, particularly in the preparation of valuable chemical intermediates.

Chemical and Physical Properties

2-Ethylbenzonitrile, also known as o-ethylbenzonitrile, is a colorless to pale yellow liquid. Its properties make it a useful building block in the synthesis of pharmaceuticals and other specialty chemicals.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	34136-59-9	[1][2]
Molecular Formula	C ₉ H ₉ N	[1][2][3]
Molecular Weight	131.17 g/mol	[2][3][4]
Boiling Point	94-95 °C at 12 mmHg	
Density	0.974 g/mL at 25 °C	
Refractive Index (n _D ²⁰)	1.523	
Solubility	Good solubility in common organic solvents such as ethanol, methanol, and acetone. Limited solubility in water.	

Safety and Hazard Information

2-Ethylbenzonitrile is classified as harmful and an irritant. Appropriate safety precautions should be taken when handling this chemical.

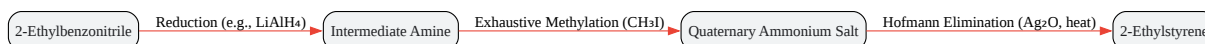
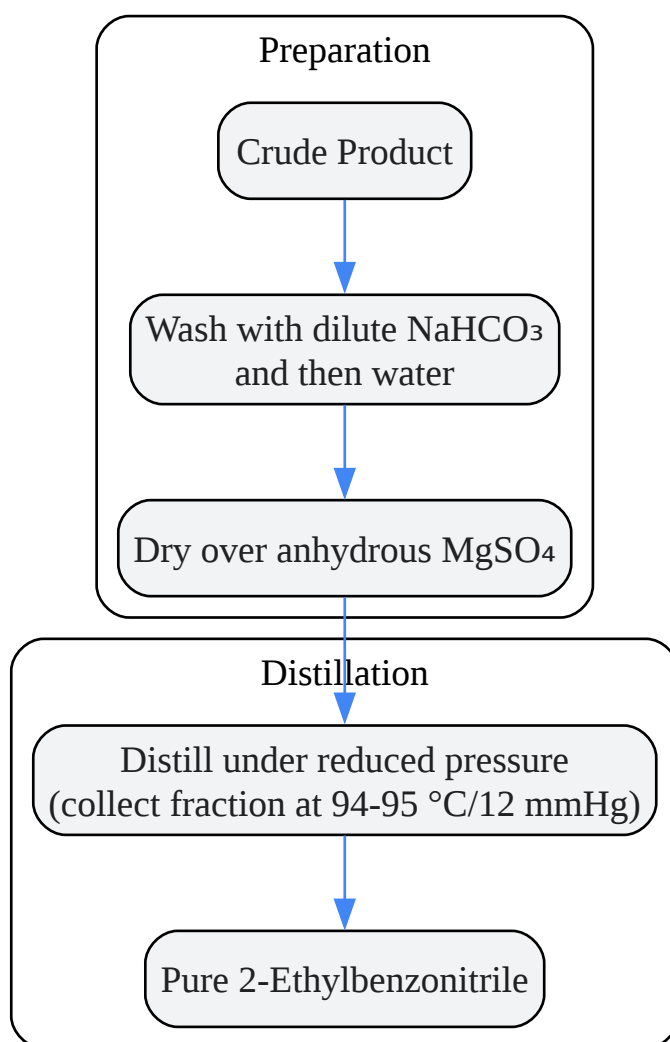
Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Acute Toxicity, Dermal	H312: Harmful in contact with skin
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Irritation	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	H332: Harmful if inhaled

Experimental Protocols

Synthesis of 2-Ethylbenzonitrile via Sandmeyer Reaction

The Sandmeyer reaction is a versatile method for the synthesis of aryl nitriles from aryl amines. This protocol outlines the conversion of 2-ethylaniline to **2-ethylbenzonitrile**.

Reaction Scheme:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Sandmeyer Reaction [organic-chemistry.org]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [2-Ethylbenzonitrile CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295046#2-ethylbenzonitrile-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com